

Handling and safety precautions for (S)-5-aminopiperidin-2-one hydrochloride

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Compound of Interest

Compound Name: (S)-5-aminopiperidin-2-one hydrochloride

Cat. No.: B591980

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Technical Support Center: (S)-5-aminopiperidin-2-one hydrochloride

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **(S)-5-aminopiperidin-2-one hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **(S)-5-aminopiperidin-2-one hydrochloride**?

A1: **(S)-5-aminopiperidin-2-one hydrochloride** is classified as harmful if swallowed and causes serious eye irritation. It is designated with the GHS07 pictogram and a "Warning" signal word.

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: When handling **(S)-5-aminopiperidin-2-one hydrochloride**, it is essential to wear protective gloves, protective clothing, eye protection, and face protection.[\[1\]](#)[\[2\]](#) Work should be conducted under a fume hood to avoid inhalation of any dust or vapors.[\[1\]](#)

Q3: What are the proper storage conditions for this compound?

A3: Store in a tightly closed container in a dry and well-ventilated place.[3][4] It is recommended to keep the container in a cool environment, away from heat and sources of ignition. The compound should be stored locked up or in an area accessible only to qualified or authorized personnel.[2]

Q4: What should I do in case of accidental skin or eye contact?

A4:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[1][2] Remove any contaminated clothing and wash it before reuse.[2] If skin irritation occurs, seek medical advice.[2]
- Eye Contact: Rinse cautiously with water for several minutes.[2] If you wear contact lenses, remove them if it is easy to do so and continue rinsing.[2] If eye irritation persists, get medical advice/attention.[2]

Q5: How should I handle a spill of **(S)-5-aminopiperidin-2-one hydrochloride**?

A5: In the event of a spill, ensure adequate ventilation and wear appropriate personal protective equipment.[3][5] Avoid generating dust.[2][5] Sweep up the spilled solid material and place it into a suitable, labeled container for disposal.[3][6] Do not let the product enter drains or waterways.[2]

Q6: What are the first aid measures for inhalation or ingestion?

A6:

- Inhalation: Move the person to fresh air. If they are not breathing, give artificial respiration. Seek medical attention.[1][2]
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell.[7] Rinse the mouth with water.[5] Do not induce vomiting.

Q7: Are there any known incompatibilities for this compound?

A7: Avoid contact with strong oxidizing agents and strong acids.[2][7]

Troubleshooting Guide

Issue	Possible Cause	Solution
Material has changed color or appearance.	Exposure to moisture, air, or incompatible materials.	Do not use the material. Dispose of it according to your institution's guidelines. Ensure proper storage conditions are maintained for new containers. [2] [7]
Difficulty in dissolving the compound.	The compound may have limited solubility in the chosen solvent.	Consult literature for appropriate solvents. Gentle heating or sonication may aid dissolution, but be mindful of the compound's stability.
Inconsistent experimental results.	Impurity of the compound or degradation.	Verify the purity of the compound using appropriate analytical techniques (e.g., NMR, HPLC). Ensure the material has been stored correctly to prevent degradation. [4]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₅ H ₁₁ ClN ₂ O	[4] [8]
Molecular Weight	150.61 g/mol	[4] [8]
Appearance	White solid	[6]
Melting Point	207.5 - 211.5 °C	[6]
Storage Class	11 - Combustible Solids	

Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for safely preparing a stock solution of **(S)-5-aminopiperidin-2-one hydrochloride**.

- Preparation:

- Ensure you are wearing the appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.

- Perform all operations within a certified chemical fume hood.

- Weighing:

- Use an analytical balance to accurately weigh the desired amount of **(S)-5-aminopiperidin-2-one hydrochloride** onto weighing paper or into a weighing boat.

- Handle the solid carefully to avoid generating dust.

- Dissolution:

- Transfer the weighed solid into an appropriate volumetric flask.

- Add a small amount of the desired solvent (e.g., deionized water, buffer) to the flask.

- Gently swirl the flask to dissolve the solid. A magnetic stirrer can be used for larger volumes.

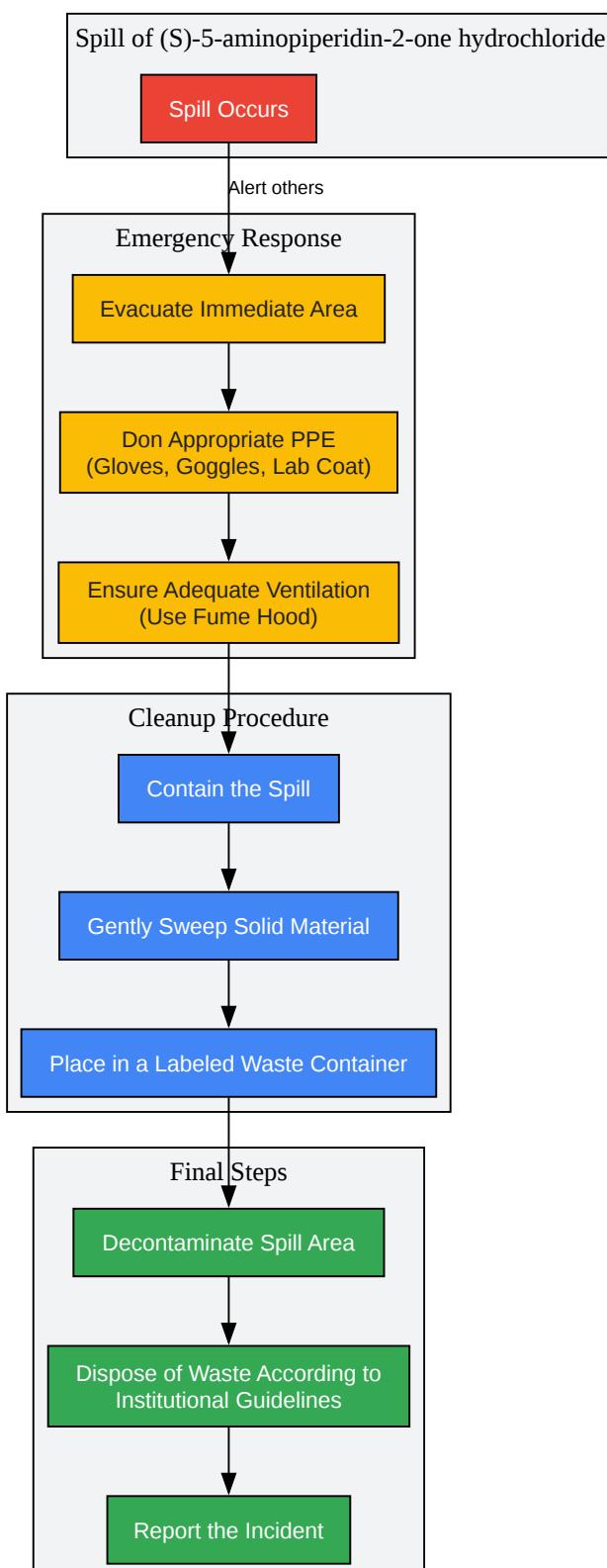
- Once the solid is completely dissolved, add the solvent to the calibration mark of the volumetric flask.

- Storage:

- Cap the flask securely and label it clearly with the compound name, concentration, solvent, and date of preparation.

- Store the solution under appropriate conditions, considering light sensitivity and temperature stability.

Visual Workflow

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